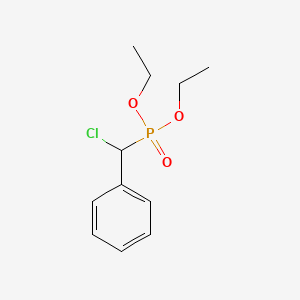

Phosphonic acid, (chlorophenylmethyl)-, diethyl ester

• CAS RN: 53378-80-6
• Molecular Formula: C11H16ClO3P
• Molecular Weight: 262.67 g/mol
• IUPAC Name: [chloro(diethoxyphosphoryl)methyl]benzene
• InChI: InChI=1S/C11H16ClO3P/c1-3-14-16(13,15-4-2)11(12)10-8-6-5-7-9-10/h5-9,11H,3-4H2,1-2H3
• InChI Key: XQWUMGICMNKSEB-UHFFFAOYSA-N
• Canonical SMILES: CCOP(=O)(C(C1=CC=CC=C1)Cl)OCC

Description

Phosphonic acid, (chlorophenylmethyl)-, diethyl ester is a useful research compound. Its molecular formula is C11H16ClO3P and its molecular weight is 262.67 g/mol. The purity is usually 95%.
BenchChem offers high-quality Phosphonic acid, (chlorophenylmethyl)-, diethyl ester suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Phosphonic acid, (chlorophenylmethyl)-, diethyl ester including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A solution of Compound 19 (1.00 g, 0.0041M) in thionyl chloride (1.63 g, 0.014M) is allowed to stir at room temperature for 16 hours. The thionyl chloride is removed in vacuo and the crude is poured over ice-water. The aqueous is extracted with ether (2 times). The ether layer is washed with sodium bicarbonate (saturated solution) (2 times) and water. The organic layer is dried (Na2SO4), filtered and concentrated to obtain 0.712 g of a clear oil. The crude is chromatographed over flash silica gel (0.040-063 mm, 100 g) and eluted with 1% acetone/CH2Cl2 to obtain 0.516 g (0.0020M, 48%) of the title compound as a clear oil. 1H NMR (CDCl3 /TMS): δ 7.56-7.52 (m, 2H, Ar), 4.40 -7.32 (m, 3H, ArH), 4.90 (d, J=14 Hz, 1H, CHCl), 4.23-4.12 (m, 2H, CH2), 4.10-4.00 (m, 1H, CH2), 3.95-3.84 (m, 1H, CH2), 1.32 (dt, J=7.0, 0.6 Hz, 3H, CH3), 1.17 (dt, J=7.0, 0.6 Hz, 3H, CH3); 13C NMR (CDCl3): δ 134.16 (d, J=3.0 Hz, Ar), 129.01-128.55 (m, Ar), 64.13-63.86 (m, CH2), 53.67 (d, J=53.7 Hz, CHCl), 16.45-16.19 (m, CH3); 31P NMR (CDCl3): δ 17.82. Anal. calc'd. for C11H16O3CIP: C, 50.30; H, 6.14; P, 11.79. Found: C, 50.06; H, 6.24; P, 11.66.
